

Application Notes and Protocols for Butofilolol Stock Solutions in Research

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Compound of Interest

Compound Name: Butofilolol

Cat. No.: B107662

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Abstract

Butofilolol is a β -adrenergic receptor antagonist used in research to investigate the signaling pathways involved in various physiological and pathological processes. Proper preparation of **butofilolol** stock solutions is crucial for obtaining accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **butofilolol** stock solutions for use in a variety of research applications.

Chemical Properties of Butofilolol

A thorough understanding of the chemical properties of **butofilolol** is essential for the accurate preparation of stock solutions.

Property	Value	Reference
Chemical Formula	C ₁₇ H ₂₆ FNO ₃	[1]
Molecular Weight	311.4 g/mol	[1]
Appearance	Solid (form may vary)	
CAS Number	58930-32-8	[1]

Solubility Data

The selection of an appropriate solvent is critical for preparing a concentrated stock solution. The solubility of **butofilolol** in common laboratory solvents has not been extensively reported in publicly available literature. Therefore, it is highly recommended that researchers perform small-scale solubility tests to determine the optimal solvent and maximum concentration for their specific batch of **butofilolol**.

General Solubility Profile (Qualitative):

Based on the chemical structure and the properties of similar β -blockers, the following qualitative solubility profile can be anticipated:

Solvent	Expected Solubility	Notes
DMSO (Dimethyl Sulfoxide)	Expected to be soluble	A common solvent for preparing highly concentrated stock solutions of organic compounds for cell culture. [2] [3]
Ethanol	Expected to be soluble	Can be used as an alternative to DMSO.
Water	Expected to be sparingly soluble	Solubility may be pH-dependent.

Recommendation: To determine the solubility, start with a small, accurately weighed amount of **butofilolol** and add the solvent of choice dropwise while vortexing until the compound is completely dissolved. This will provide an approximate maximum concentration for your stock solution.

Experimental Protocols

The following protocols provide a general framework for the preparation of **butofilolol** stock solutions. The final concentrations should be adjusted based on the experimentally determined solubility.

Preparation of a 10 mM Butofilolol Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many cell culture experiments.

Required Materials:

- **Butofilolol** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile conical tubes (15 mL or 50 mL)
- Sterile serological pipettes
- Vortex mixer
- Analytical balance
- Laminar flow hood or biosafety cabinet
- Sterile 0.22 µm syringe filters
- Sterile syringes

Procedure:

- Calculate the required mass of **butofilolol**:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$
 - For 10 mL of a 10 mM solution: $\text{Mass} = 0.010 \text{ mol/L} \times 311.4 \text{ g/mol} \times 0.010 \text{ L} = 0.03114 \text{ g}$ (or 31.14 mg)
- Weigh the **butofilolol**:

- Under a laminar flow hood, carefully weigh out 31.14 mg of **butofilolol** powder using an analytical balance.
- Dissolve the powder:
 - Transfer the weighed powder to a sterile 15 mL conical tube.
 - Add 10 mL of cell culture grade DMSO to the tube.
 - Vortex the solution until the powder is completely dissolved. Gentle warming in a 37°C water bath may aid dissolution if necessary.
- Sterile Filtration:
 - Draw the **butofilolol** solution into a sterile syringe.
 - Attach a sterile 0.22 µm syringe filter to the syringe.
 - Filter the solution into a new sterile conical tube. This step is crucial to remove any potential microbial contamination.
- Aliquoting and Storage:
 - Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 100 µL or 500 µL) in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles.
 - Label the aliquots clearly with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -20°C for long-term storage. For short-term storage (up to one week), aliquots can be stored at 4°C.

Preparation of Working Solutions

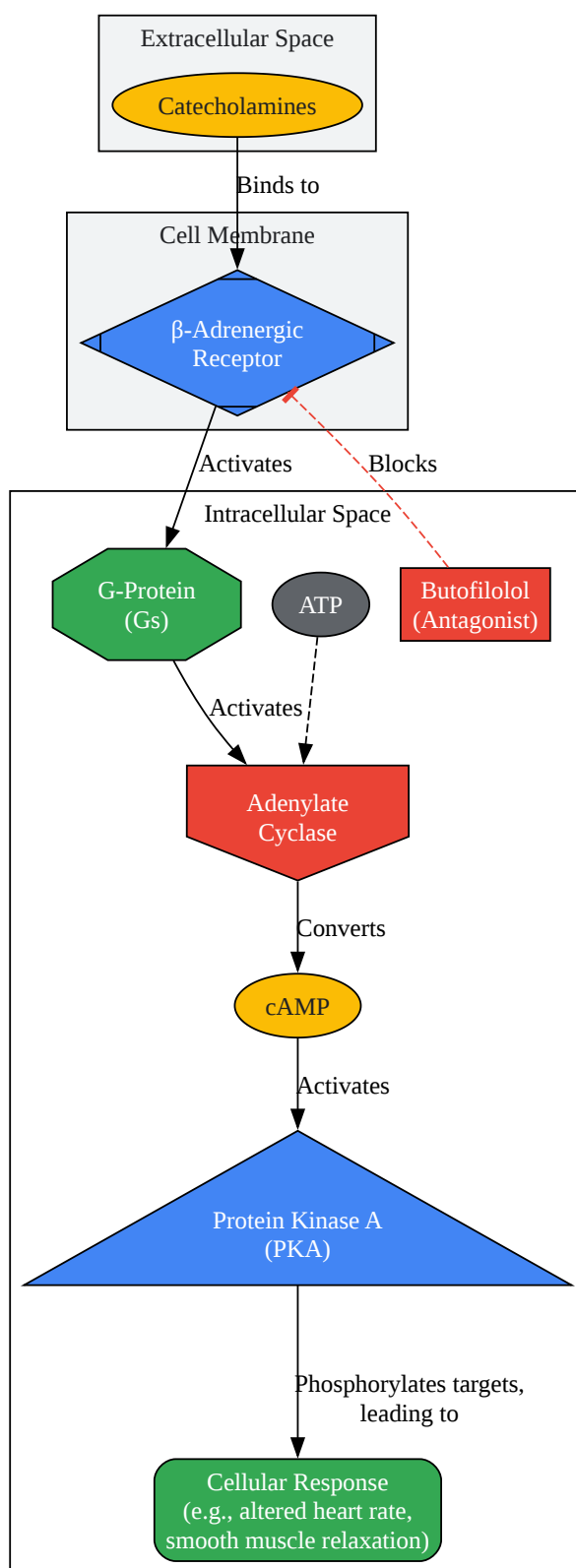
Working solutions are prepared by diluting the stock solution in the appropriate cell culture medium or buffer.

Procedure:

- Thaw an aliquot of the **butofilolol** stock solution at room temperature.
- Prepare a series of dilutions of the stock solution in fresh, pre-warmed cell culture medium. For example, to test concentrations from 1 μ M to 100 μ M, you can perform serial dilutions.
- When treating cells, ensure that the final concentration of the solvent (e.g., DMSO) in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity. Include a vehicle control (medium with the same concentration of the solvent) in your experiments.

Mechanism of Action and Signaling Pathway

Butofilolol is a β -adrenergic receptor antagonist, also known as a beta-blocker. It primarily functions by blocking the binding of endogenous catecholamines, such as epinephrine and norepinephrine, to β -adrenergic receptors. This inhibition modulates the downstream signaling cascades typically activated by these receptors.

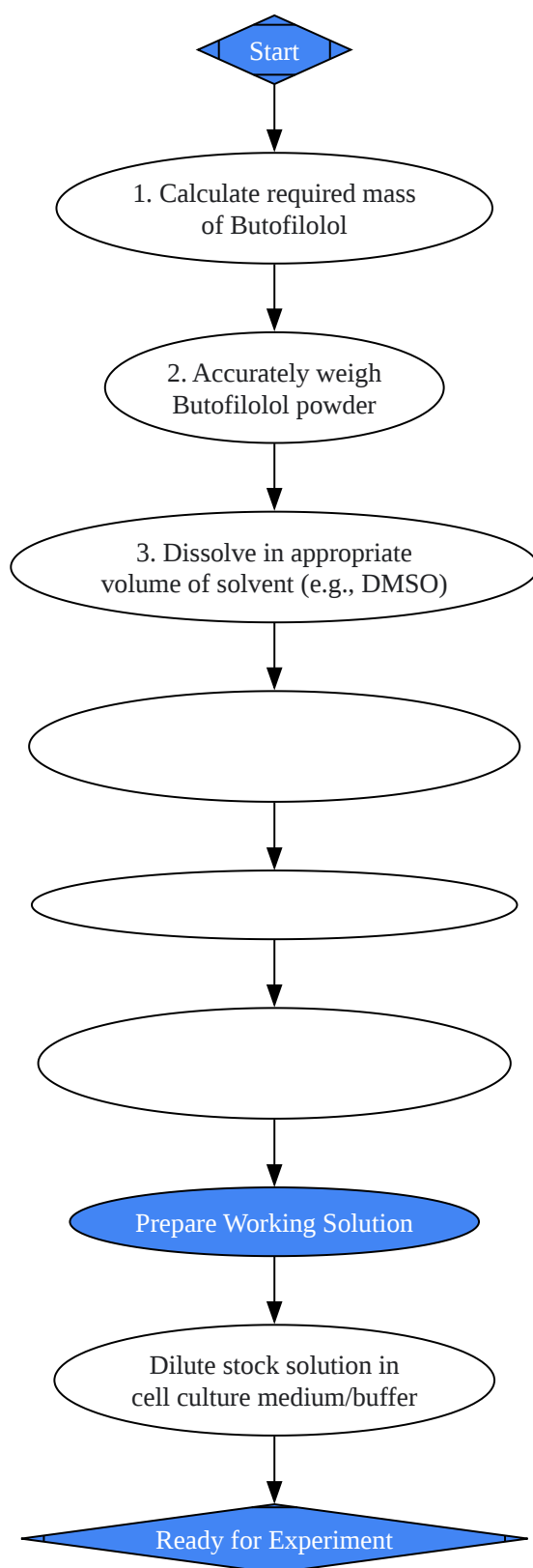


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Caption: **Butofilolol's** mechanism of action.

Experimental Workflow

The following diagram illustrates the general workflow for preparing **butofilolol** stock and working solutions.



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Caption: Stock solution preparation workflow.

Safety Precautions

- Always handle **butofilolol** and solvents in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for **butofilolol** for specific handling and safety information.

Disclaimer: The information provided in these application notes is for research purposes only. The protocols are intended as a guide and may require optimization for specific experimental conditions. It is the responsibility of the researcher to ensure the accuracy and validity of their experimental procedures. The lack of publicly available, quantitative solubility data for **butofilolol** necessitates that researchers perform their own solubility assessments to determine appropriate stock solution concentrations.

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